

# 6-Bromooxazolo[4,5-b]pyridine molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 6-Bromooxazolo[4,5-b]pyridine

Cat. No.: B037191

[Get Quote](#)

## In-Depth Technical Guide: 6-Bromooxazolo[4,5-b]pyridine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the core physicochemical properties of **6-Bromooxazolo[4,5-b]pyridine**, a key intermediate in pharmaceutical and agrochemical research.

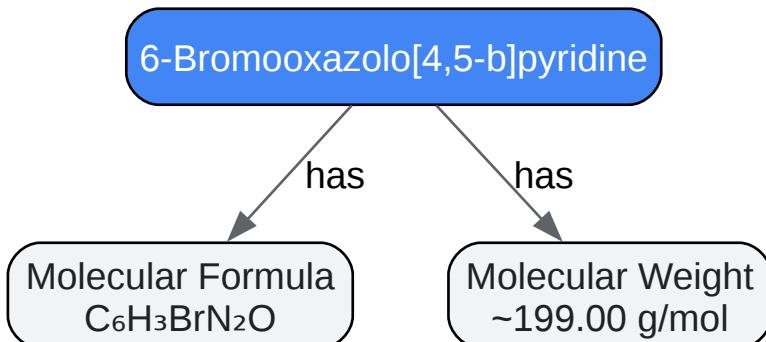
## Core Molecular Data

The fundamental molecular attributes of **6-Bromooxazolo[4,5-b]pyridine** are summarized below. The data is compiled from various chemical suppliers and databases, ensuring a high degree of accuracy. The primary identifier for this compound is its CAS number: 1260863-86-2.

Property	Value	Citations
Molecular Formula	C <sub>6</sub> H <sub>3</sub> BrN <sub>2</sub> O	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	Approximately 199.00 g/mol	<a href="#">[1]</a> <a href="#">[5]</a>
IUPAC Name	6-bromo-[2][6]oxazolo[4,5-b]pyridine	<a href="#">[5]</a>
CAS Number	1260863-86-2	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[6]</a>

## Logical Relationship of Molecular Identifiers

The following diagram illustrates the direct relationship between the common name of the compound and its fundamental molecular properties.



[Click to download full resolution via product page](#)

Caption: Relationship between compound name and its molecular properties.

## Experimental Protocols and Applications

While specific, detailed experimental protocols are proprietary to the research entities utilizing them, the scientific literature indicates that **6-Bromooxazolo[4,5-b]pyridine** is a versatile building block.

Applications in Synthesis:

- Kinase Inhibitors: This compound is a crucial intermediate in the synthesis of kinase inhibitors, which are a cornerstone of modern oncology drug development.<sup>[6]</sup> The oxazolopyridine core serves as a scaffold for developing clinical candidates.<sup>[6]</sup>
- Palladium-Catalyzed Cross-Coupling: The bromine substituent at the 6-position is strategically important, enabling palladium-catalyzed cross-coupling reactions. This allows for the introduction of diverse molecular fragments, which is essential for structure-activity relationship (SAR) studies to optimize the binding affinity of drug candidates.<sup>[6]</sup>
- Agrochemicals: It also finds use as a building block in the development of novel herbicides.<sup>[6]</sup>

- Covalent Inhibitors: The electrophilic nature of the oxazole ring makes it a candidate for use in the design of covalent inhibitors.[6]
- Chemical Biology: It has been utilized as a warhead for activity-based protein profiling probes.[6]

Due to the proprietary and varied nature of its applications, a generalized experimental protocol is not feasible. Researchers should refer to specific publications in journals such as *Bioorganic & Medicinal Chemistry* for detailed synthetic methodologies related to their field of interest.[6]

## Signaling Pathways

The specific signaling pathways targeted by derivatives of **6-Bromooxazolo[4,5-b]pyridine** are diverse and depend on the final molecular structure. As it is a key intermediate in the development of kinase inhibitors, the final compounds are designed to interact with the ATP-binding site of various kinases, thereby modulating specific signaling cascades implicated in diseases such as cancer. The exact pathways (e.g., MAPK/ERK, PI3K/AKT/mTOR) are determined by the kinase being targeted by the final drug molecule. A generalized signaling pathway diagram for this intermediate would not be accurate.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 1260863-86-2 | 6-Bromooxazolo[4,5-b]pyridine - Capot Chemical [capotchem.com]
- 2. arctomsci.com [arctomsci.com]
- 3. CAS 1260863-86-2 6-Bromooxazolo[4,5-b]pyridine 1260863862 | Chemical e-data Search [en.chem-edata.com]
- 4. angenechemical.com [angenechemical.com]
- 5. 6-Bromo-[1,3]oxazolo[4,5-b]pyridine | C6H3BrN2O | CID 21964053 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. 6-bromooxazolo[4,5-b]pyridine; CAS No.: 1260863-86-2 [chemshuttle.com]

- To cite this document: BenchChem. [6-Bromooxazolo[4,5-b]pyridine molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b037191#6-bromooxazolo-4-5-b-pyridine-molecular-weight-and-formula\]](https://www.benchchem.com/product/b037191#6-bromooxazolo-4-5-b-pyridine-molecular-weight-and-formula)

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)